

Personal protective equipment for handling 6-Bromo-1-chlorophthalazine

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Compound of Interest

Compound Name: 6-Bromo-1-chlorophthalazine

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Essential Safety and Handling Guide for 6-Bromo-1-chlorophthalazine

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **6-Bromo-1-chlorophthalazine** (CAS No. 470484-70-9). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk.

Hazard Identification and Classification

6-Bromo-1-chlorophthalazine is classified as acutely toxic.[1] The primary hazard associated with this compound is ingestion.

Globally Harmonized System (GHS) Classification:[1]

- Acute Toxicity, Oral: Category 4[1]
- Signal Word: Warning[1]
- Hazard Statement: H302: Harmful if swallowed[1]

Other potential hazards, based on similar halogenated aromatic compounds, may include skin and eye irritation, and respiratory irritation.[2]

Chemical and Physical Properties

A summary of the available quantitative data for **6-Bromo-1-chlorophthalazine** is provided below. Please note that experimental data for several properties are not readily available.

Property	Value	Source
CAS Number	470484-70-9	[2]
Molecular Formula	C ₈ H ₄ BrCIN ₂	[2]
Molecular Weight	243.49 g/mol	[2]
Appearance	Yellow solid	[2]
Purity	97%	[2]
Melting Point	Data not available	
Boiling Point	Data not available	
Density (Predicted)	1.762 ± 0.06 g/cm ³	
Solubility	Data not available	

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **6-Bromo-1-chlorophthalazine** to prevent exposure.

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[\[3\]](#)[\[4\]](#)
- Skin Protection:
 - Wear a flame-retardant lab coat.
 - Use chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves for integrity before each use.[\[5\]](#)
 - Wear closed-toe shoes and long pants.

- Respiratory Protection:
 - Handle the compound in a well-ventilated area, preferably within a certified chemical fume hood.[1]
 - If dust formation is likely, a NIOSH-approved respirator with an appropriate particulate filter is required.[6]

Operational Plan: Step-by-Step Handling Procedure

- Preparation:
 - Designate a specific area for handling **6-Bromo-1-chlorophthalazine**.
 - Ensure a chemical spill kit is readily accessible.
 - Verify that the safety shower and eyewash station are operational.
- Handling:
 - Work within a chemical fume hood to minimize inhalation exposure.[1]
 - Avoid the formation of dust and aerosols.[1]
 - Use non-sparking tools to prevent ignition.[1]
 - Keep the container tightly closed when not in use.
- Storage:
 - Store in a cool, dry, and well-ventilated area.[1]
 - Keep away from incompatible materials.
 - The storage area should be clearly labeled with the appropriate hazard warnings.

Emergency Procedures

- In case of Ingestion:

- Rinse mouth with water.[[1](#)]
- Do NOT induce vomiting.[[1](#)]
- Seek immediate medical attention.[[1](#)]
- In case of Skin Contact:
 - Immediately remove contaminated clothing.
 - Wash the affected area with soap and plenty of water.[[1](#)]
 - Seek medical attention if irritation persists.
- In case of Eye Contact:
 - Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids.[[1](#)]
 - Remove contact lenses, if present and easy to do.
 - Seek immediate medical attention.
- In case of Inhalation:
 - Move the person to fresh air.[[1](#)]
 - If breathing is difficult, provide oxygen.
 - Seek immediate medical attention.
- In case of a Spill:
 - Evacuate the area and restrict access.
 - Wear appropriate PPE, including respiratory protection.
 - Cover the spill with an inert absorbent material.

- Carefully collect the absorbed material into a sealed, labeled container for hazardous waste disposal.[1]
- Clean the spill area with a suitable decontaminating agent.

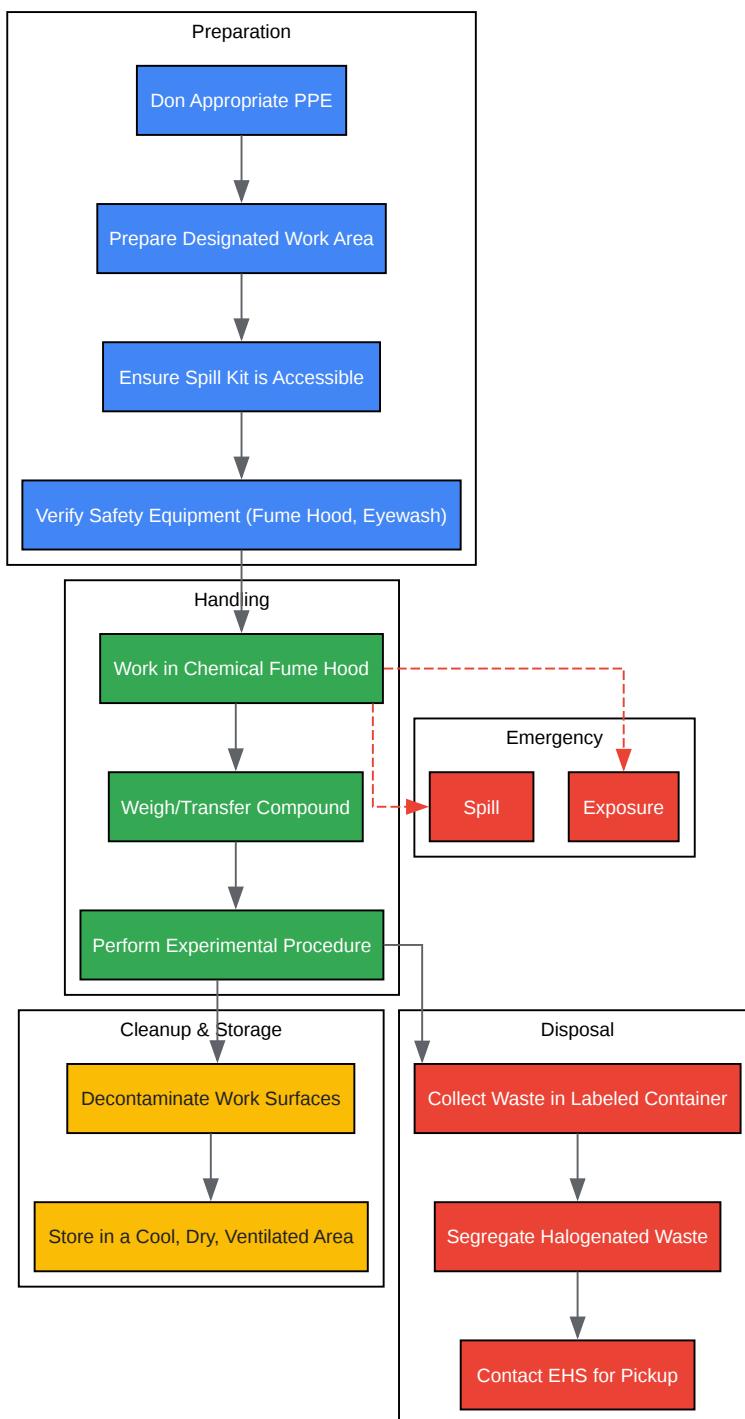
Disposal Plan

6-Bromo-1-chlorophthalazine is a halogenated organic compound and must be disposed of as hazardous waste.[7][8]

- Waste Collection:
 - Collect all waste materials, including contaminated PPE and cleaning materials, in a designated and clearly labeled hazardous waste container.[5]
 - Do not mix with non-halogenated waste.[8]
- Container Labeling:
 - The waste container must be labeled as "Hazardous Waste" and include the chemical name and associated hazards.
- Disposal:
 - Arrange for disposal through your institution's Environmental Health and Safety (EHS) office.
 - Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Workflow and Logical Relationships

The following diagram illustrates the logical workflow for the safe handling and disposal of **6-Bromo-1-chlorophthalazine**.



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*Safe Handling and Disposal Workflow for **6-Bromo-1-chlorophthalazine**.*

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